

# Application Notes and Protocols: Silver Oxalate in Metallo-Organic Decomposition (MOD) Pastes

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## Compound of Interest

Compound Name: Silver oxalate

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These application notes provide a comprehensive overview of the utilization of **silver oxalate** in Metallo-Organic Decomposition (MOD) pastes for the formation of conductive silver films. The inclusion of **silver oxalate** in MOD formulations offers significant advantages, including lower processing temperatures and enhanced electrical performance, making it a material of interest for applications in flexible electronics, in-mold electronics, and photosensitive devices.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Principle of Operation

Metallo-Organic Decomposition (MOD) is a process where a metal-organic compound is decomposed, typically through heating, to yield a pure metallic or metal oxide film. In the context of conductive pastes, silver-containing organic compounds are formulated into a paste or ink that can be deposited onto a substrate. Subsequent thermal treatment decomposes the organic components, leaving behind a sintered network of silver particles that form a conductive layer.

**Silver oxalate** ( $\text{Ag}_2\text{C}_2\text{O}_4$ ) is a particularly effective precursor in MOD pastes. Its primary decomposition reaction is:



This decomposition is advantageous for several reasons:

- It yields pure, fine silver particles without the formation of silver carbonate or oxide byproducts.[3]
- The in situ formation of these fine silver particles aids in the sintering process, creating better connectivity between larger silver flakes often included in the paste.[2][3]
- The decomposition of **silver oxalate** can catalyze the removal of other organic components in the paste, such as lubricants on silver flakes, at lower temperatures.[2][3]

## Applications

The unique properties of **silver oxalate**-containing MOD pastes make them suitable for a variety of applications, including:

- Flexible Electronics: The ability to cure at lower temperatures makes these pastes compatible with heat-sensitive flexible substrates like polyethylene terephthalate (PET) and polyimide.[1][4]
- In-Mold Electronics (IME): UV-sinterable **silver oxalate**-based inks have been developed for creating 3D electronic devices, where the ink can be elongated during thermoforming without cracking.[1][4]
- Thick-Film Technology: Screen-printable MOD silver pastes with **silver oxalate** additions are used for creating conductive traces on various substrates.[2][3]
- Photosensitive Pastes: Replacing some of the silver powder with **silver oxalate** in photosensitive pastes can reduce light scattering and improve the resolution of fine line patterns.[5]

## Quantitative Data Summary

The following tables summarize key quantitative data from cited research on the formulation and performance of **silver oxalate**-based MOD pastes.

Table 1: Formulation of MOD Silver Pastes with Varying **Silver Oxalate** Content

Component	Paste with 0 wt% Ag-Oxalate	Paste with 3 wt% Ag-Oxalate	Paste with 10 wt% Ag-Oxalate
Silver Flake (wt%)	81.00	78.57	73.64
Silver 2-ethylhexanoate (wt%)	1.74	1.70	1.58
Silver Oxalate (wt%)	0.00	3.00	10.00
$\alpha$ -Terpineol (wt%)	17.26	16.73	14.78
Total Silver (wt%)	82.74	83.27	85.22

Data adapted from a study on low-temperature-curing MOD silver paste.[\[3\]](#)

Table 2: Thermal Decomposition Temperatures of Paste Components

Component	Decomposition Temperature (°C)
$\alpha$ -Terpineol & Silver 2-ethylhexanoate	< 190
Silver Oxalate	210
Lubricant on Silver Flakes	222 (with Ag-Oxalate)
Lubricant on Silver Flakes	235 (without Ag-Oxalate)

Data reflects the decomposition temperatures in a paste formulation.[\[3\]](#)

Table 3: Electrical Resistivity of Cured Silver Films

Silver Oxalate Content (wt%)	Curing Temperature (°C)	Resistivity ( $\mu\Omega\text{-cm}$ )
0	225	180.1
3	225	-
10	225	31.9
10	< 250	Decreases with increasing temperature

The addition of **silver oxalate** significantly reduces the resistivity of the cured film.[\[3\]](#)

## Experimental Protocols

This section provides detailed methodologies for key experiments involving **silver oxalate** in MOD pastes.

### Protocol for Synthesis of Silver Oxalate

This protocol describes the precipitation method for synthesizing **silver oxalate** powder.

Materials:

- Silver nitrate ( $\text{AgNO}_3$ )
- Oxalic acid ( $\text{H}_2\text{C}_2\text{O}_4$ ) or Sodium oxalate ( $\text{Na}_2\text{C}_2\text{O}_4$ )
- Deionized water
- Nitric acid (for pH adjustment, optional)[\[6\]](#)
- Ethanol

Procedure:

- Prepare an aqueous solution of silver nitrate.
- Prepare an aqueous solution of oxalic acid or sodium oxalate.

- Optionally, adjust the pH of the reaction medium to  $\leq 5$  with nitric acid to control particle size.  
[6]
- Under stirring, add the oxalic acid/sodium oxalate solution to the silver nitrate solution. A white precipitate of **silver oxalate** will form immediately.[7]
- Continue stirring for a specified period to ensure complete reaction.
- Filter the precipitate using a suitable filtration apparatus.
- Wash the precipitate with deionized water to remove any unreacted salts.
- Wash the precipitate with ethanol to aid in drying.
- Dry the **silver oxalate** powder in an oven at a temperature below its decomposition point (e.g., 80-100 °C) until a constant weight is achieved.[8]
- Store the dried **silver oxalate** powder in a dark container to prevent photochemical decomposition.[9]

## Protocol for Formulation of a Screen-Printable MOD Silver Paste

This protocol outlines the steps for preparing a silver paste containing **silver oxalate** for screen printing applications.

Materials:

- Silver flakes
- **Silver oxalate** powder (synthesized as per Protocol 4.1)
- Silver 2-ethylhexanoate (or other silver-organic compound)
- $\alpha$ -Terpineol (or other suitable organic vehicle)
- Three-roll mill

#### Procedure:

- Weigh the desired amounts of silver flakes, **silver oxalate**, silver 2-ethylhexanoate, and  $\alpha$ -terpineol according to the desired formulation (refer to Table 1 for examples).
- In a suitable container, gradually add the solid components (silver flakes, **silver oxalate**, silver 2-ethylhexanoate) to the  $\alpha$ -terpineol while mixing.
- Continue mixing until a homogenous slurry is formed.
- Process the mixture on a three-roll mill to ensure uniform dispersion of the solid particles and to achieve the desired paste viscosity for screen printing.
- Store the formulated paste in an airtight container.

## Protocol for Deposition and Curing of the MOD Silver Paste

This protocol describes the process of depositing the formulated paste onto a substrate and thermally treating it to form a conductive silver film.

#### Materials:

- Formulated MOD silver paste (from Protocol 4.2)
- Substrate (e.g., alumina, PET, polyimide)
- Screen printer with the desired pattern
- Convection oven or hot plate

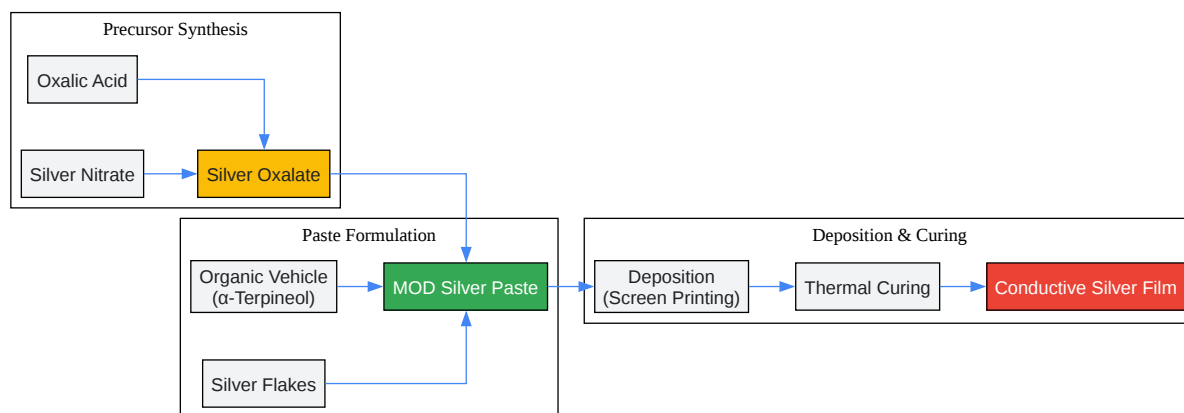
#### Procedure:

- Deposition:
  - Mount the substrate onto the screen printer.
  - Apply the MOD silver paste onto the screen.

- Print the paste onto the substrate using a squeegee with controlled pressure and speed.
- Drying (Leveling):
  - Place the printed substrate in an oven or on a hot plate at a low temperature (e.g., 60-80 °C) for a short period (e.g., 10-15 minutes) to allow the paste to level and to evaporate some of the solvent.
- Curing (Sintering):
  - Transfer the dried substrate to a convection oven.
  - Ramp up the temperature to the desired curing temperature (e.g., 225 °C). The specific temperature will depend on the substrate and the paste formulation.[3]
  - Hold the substrate at the curing temperature for a specified duration (e.g., 30 minutes) to ensure complete decomposition of the organic components and sintering of the silver particles.
  - Allow the substrate to cool down to room temperature.

## Visualizations

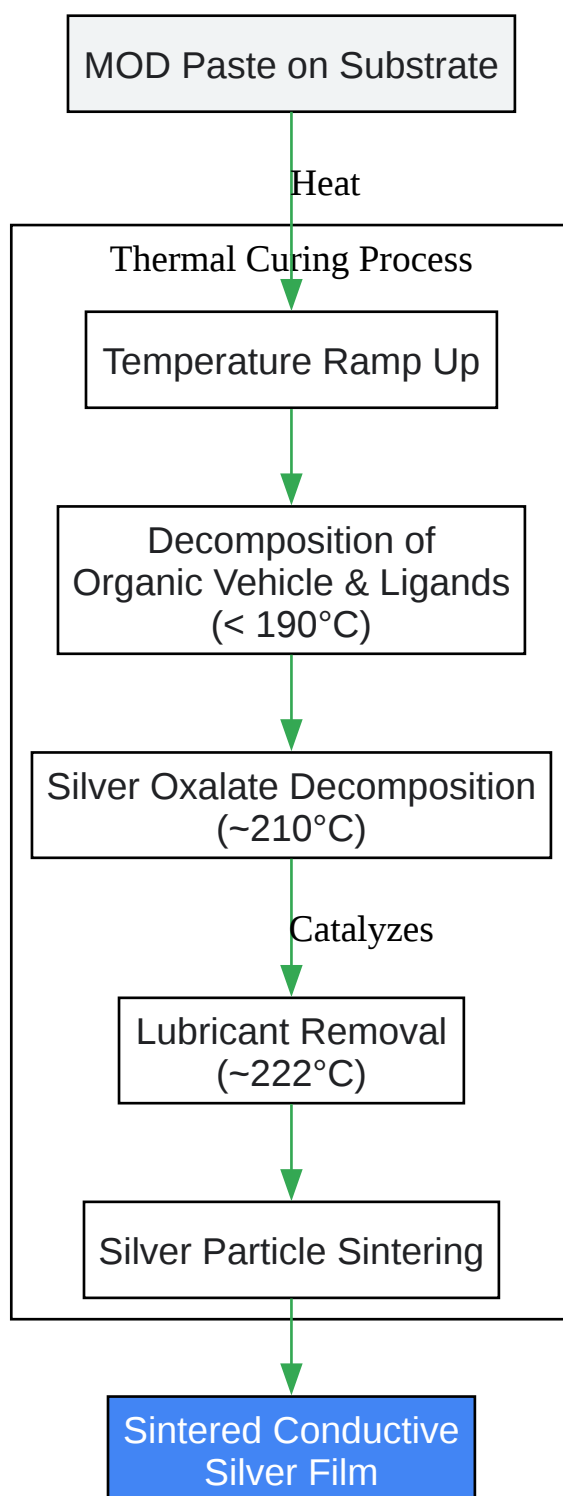
The following diagrams illustrate key processes and relationships in the use of **silver oxalate** in MOD pastes.



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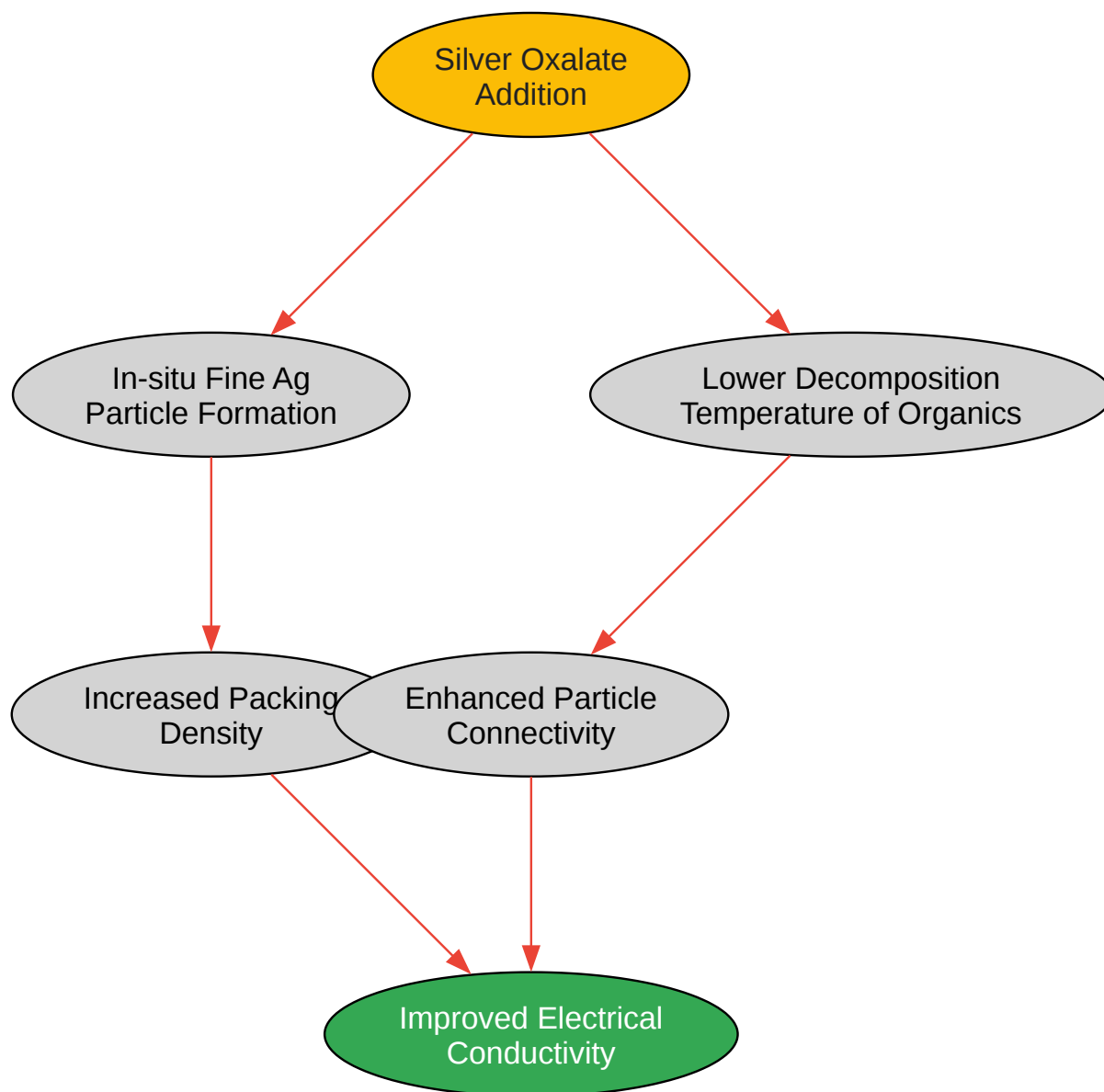
Caption: Workflow for creating conductive silver films using **silver oxalate** MOD paste.





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Caption: Thermal decomposition pathway of a **silver oxalate**-based MOD paste.



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Caption: Relationship between **silver oxalate** addition and improved film conductivity.

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